

Safety and handling precautions for 3-Bromoquinoline 1-oxide

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Compound of Interest

Compound Name: 3-Bromoquinoline 1-oxide

Cat. No.: B188552

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An In-depth Technical Guide to the Safe Handling of **3-Bromoquinoline 1-oxide**

Introduction

3-Bromoquinoline 1-oxide (CAS No. 22615-00-5) is a heterocyclic compound of significant interest in synthetic chemistry and drug discovery.[1][2][3] As a derivative of quinoline, its unique electronic and steric properties make it a valuable intermediate. However, the introduction of the N-oxide and bromo- functionalities necessitates a thorough understanding of its reactivity and potential hazards. This guide provides a comprehensive overview of the essential safety and handling protocols for **3-Bromoquinoline 1-oxide**, grounded in established chemical safety principles. It is intended for researchers, chemists, and professionals in drug development who may handle this compound in a laboratory setting. While specific toxicological data for this compound is limited, this guide synthesizes available information and draws necessary parallels from the well-characterized parent compound, 3-bromoquinoline, to establish a robust framework for risk mitigation.

Hazard Identification and Risk Assessment

A foundational principle of laboratory safety is a comprehensive understanding of the potential hazards associated with a substance. For **3-Bromoquinoline 1-oxide**, the primary hazards are inferred from its structural alerts and available safety data sheets (SDS).

The compound is classified as harmful if swallowed, in contact with skin, or by inhalation.[4] The parent compound, 3-bromoquinoline, is categorized as a skin, eye, and respiratory irritant.

[5][6] Given the structural similarity, it is prudent to assume **3-Bromoquinoline 1-oxide** possesses similar irritant properties. A detailed hazard summary is presented below.

Hazard Classification	Category	Statement
Acute Toxicity, Oral	Category 4	Harmful if swallowed[5][6]
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin[5][6]
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled[5][6]
Skin Corrosion/Irritation	Category 2	Causes skin irritation[5][6]
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation[5][6]
Specific Target Organ Toxicity	Category 3	May cause respiratory irritation[5][6]

Note: Classifications are based on data for the closely related compound 3-Bromoquinoline (CAS 5332-24-1) and general warnings for 3-Bromoquinoline 1-oxide due to the absence of specific toxicological studies for the latter.

Causality of Hazards:

- **Irritation:** The aromatic heterocyclic structure can interact with biological membranes and proteins, leading to irritation upon contact with skin, eyes, and the respiratory tract.
- **Toxicity:** Systemic toxicity upon ingestion, inhalation, or dermal absorption is a potential concern for many functionalized aromatic compounds. The metabolic pathways are not fully elucidated, warranting caution.
- **Reactivity:** As an N-oxide, the molecule possesses a polarized N-O bond, which can influence its reactivity. It is incompatible with strong oxidizing agents.[4][5] Thermal

decomposition or combustion will produce hazardous gases, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen bromide (HBr).[4][5][7]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is critical. This begins with robust engineering controls, supplemented by appropriate PPE.

Engineering Controls

The primary engineering control for handling **3-Bromoquinoline 1-oxide** is a certified chemical fume hood.[4][5] This is non-negotiable due to the compound's inhalation hazard and the potential for respiratory irritation. The fume hood ensures that any vapors or aerosols are effectively contained and exhausted from the laboratory environment. An eyewash station and safety shower must be readily accessible in the immediate vicinity of the work area.[5]

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the planned procedures.

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards.[8] A face shield should be worn in addition to goggles when there is a risk of splashing.
- **Hand Protection:** Chemical-resistant gloves are mandatory.[4] Nitrile or neoprene gloves are generally suitable, but it is crucial to inspect them before use and employ proper removal techniques to avoid skin contamination.[9] Dispose of contaminated gloves in accordance with laboratory protocols.[9]
- **Skin and Body Protection:** A laboratory coat is required. For procedures with a higher risk of splashing, a chemical-resistant apron over the lab coat is recommended. Ensure clothing is fire-retardant.[8]
- **Respiratory Protection:** Under normal conditions of use within a chemical fume hood, a respirator is not typically required. However, if engineering controls fail or for emergency

situations, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is necessary.
[5]

Safe Handling and Storage Protocols

Adherence to disciplined handling and storage procedures is paramount to preventing accidents and exposure.

Handling

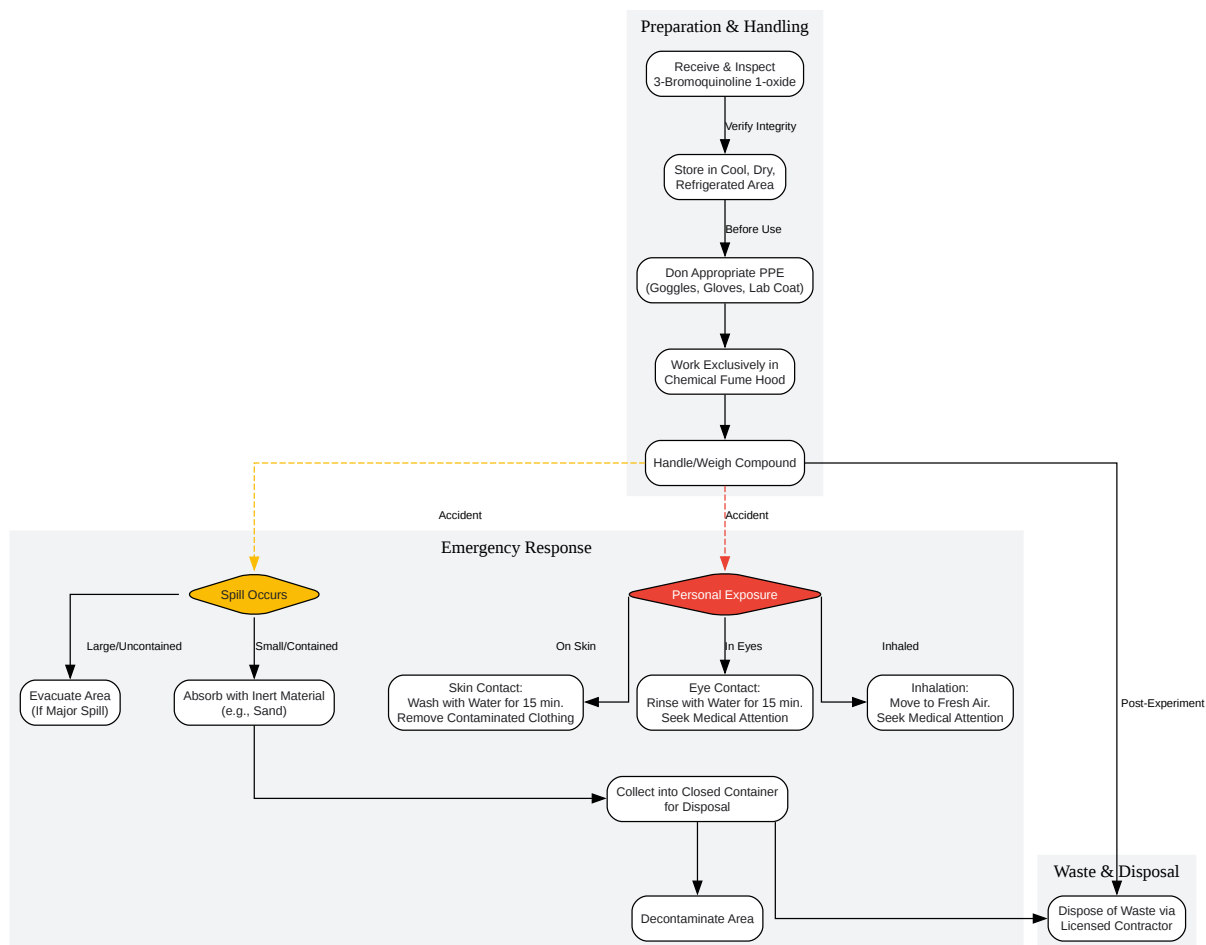
- **Authorized Personnel:** This product should only be handled by, or under the close supervision of, individuals properly qualified in the handling of potentially hazardous chemicals.[4]
- **Work Area:** Designate a specific area within a fume hood for handling **3-Bromoquinoline 1-oxide**.
- **Dispensing:** When transferring the solid, avoid creating dust. If working with a solution, prevent the generation of aerosols.
- **Hygiene:** Wash hands and any exposed skin thoroughly after handling.[4][5][8] Do not eat, drink, or smoke in the laboratory.[5][6]

Storage

- **Conditions:** Store in a cool, dry, and well-ventilated area.[5][8] The material should be kept refrigerated in tightly closed containers.[4]
- **Incompatibilities:** Store away from strong oxidizing agents.[4][5] Keep away from heat, sparks, and open flames.[4]
- **Labeling:** Ensure containers are clearly and accurately labeled with the chemical name, CAS number, and appropriate hazard warnings.

Experimental Workflow and Emergency Procedures

A systematic workflow minimizes risk. The following diagram illustrates the key decision points from receipt of the material to emergency response.



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Caption: Safe Handling and Emergency Response Workflow for **3-Bromoquinoline 1-oxide**.

Step-by-Step Emergency Protocols

Accidental Release:

- Personal Precautions: Wear appropriate PPE, including respiratory protection if necessary.
[4] Ensure adequate ventilation.
- Containment: Prevent the material from entering drains or water courses.[4]
- Clean-up: For a solid spill, carefully sweep up the material to avoid creating dust. For a liquid spill, absorb it with an inert material like sand or vermiculite.[4][5]
- Collection: Place the collected material into a suitable, tightly closed container labeled for hazardous waste disposal.[4][5][9]

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, separating the eyelids with fingers.[4] Seek immediate medical attention.[5][6]
- Skin Contact: Immediately wash the affected skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[4][8] If irritation persists, seek medical attention.[4]
- Inhalation: Remove the individual to fresh air.[4] If breathing is difficult or symptoms persist, seek immediate medical attention.[4][5][8]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting.[5][7] Seek immediate medical attention.[4]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry powder, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[4][5][9]
- Specific Hazards: Thermal decomposition can release irritating and toxic gases, including NO_x and HBr.[5][7]

- Protective Equipment: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).[4][5][9]

Disposal Considerations

All waste containing **3-Bromoquinoline 1-oxide** must be treated as hazardous waste.

- Method: Disposal must be arranged through a licensed disposal company.[4] The material may be sent to a chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.[8]
- Regulations: Adhere strictly to all local, state, and national environmental regulations regarding hazardous waste disposal.[4]
- Containers: Contaminated containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning if possible. Otherwise, they must be disposed of as hazardous waste.[8]

Physical and Chemical Properties

Accurate physical and chemical data are essential for designing experiments and for risk assessment.

Property	Value	Source
CAS Number	22615-00-5	[1][4]
Molecular Formula	C9H6BrNO	[1][4]
Molecular Weight	224.05 g/mol	[1]
Appearance	Not specified	[4]
Melting Point	No data available	[4]
Boiling Point	358.3°C at 760 mmHg (Predicted)	[4]
Density	1.58 g/cm ³ (Predicted)	[4]
Flash Point	170.5°C (Predicted)	[4]
Solubility	No data available	

Conclusion

While **3-Bromoquinoline 1-oxide** is a valuable reagent in chemical synthesis, its potential hazards demand a rigorous and disciplined approach to safety. By implementing robust engineering controls, utilizing appropriate personal protective equipment, and adhering to the detailed handling, storage, and emergency protocols outlined in this guide, researchers can mitigate the risks associated with its use. The causality-driven explanations provided herein are intended to foster a deeper understanding of the "why" behind each safety measure, empowering scientists to work confidently and securely.

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